Application Note: Analytical Characterization of 1-(Difluoromethyl)-4-nitro-1H-pyrazole

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Compound of Interest

Compound Name:	*1-(difluoromethyl)-4-nitro-1H-pyrazole*
CAS No.:	*956477-64-8*
Cat. No.:	*B2898484*

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Executive Summary

1-(Difluoromethyl)-4-nitro-1H-pyrazole (CAS 956477-64-8) is a critical intermediate in the synthesis of agrochemicals and pharmaceuticals, particularly where the difluoromethyl (

) group serves as a lipophilic hydrogen bond donor bioisostere. This guide addresses the specific analytical challenges posed by this molecule: the high volatility of low-molecular-weight fluorinated pyrazoles, the strong electron-withdrawing nature of the nitro and

groups affecting ionization, and the necessity of confirming N-alkylation versus C-alkylation.

Physicochemical Profile & Safety

Before instrumental analysis, the physicochemical properties must be understood to select appropriate solvents and handling procedures.

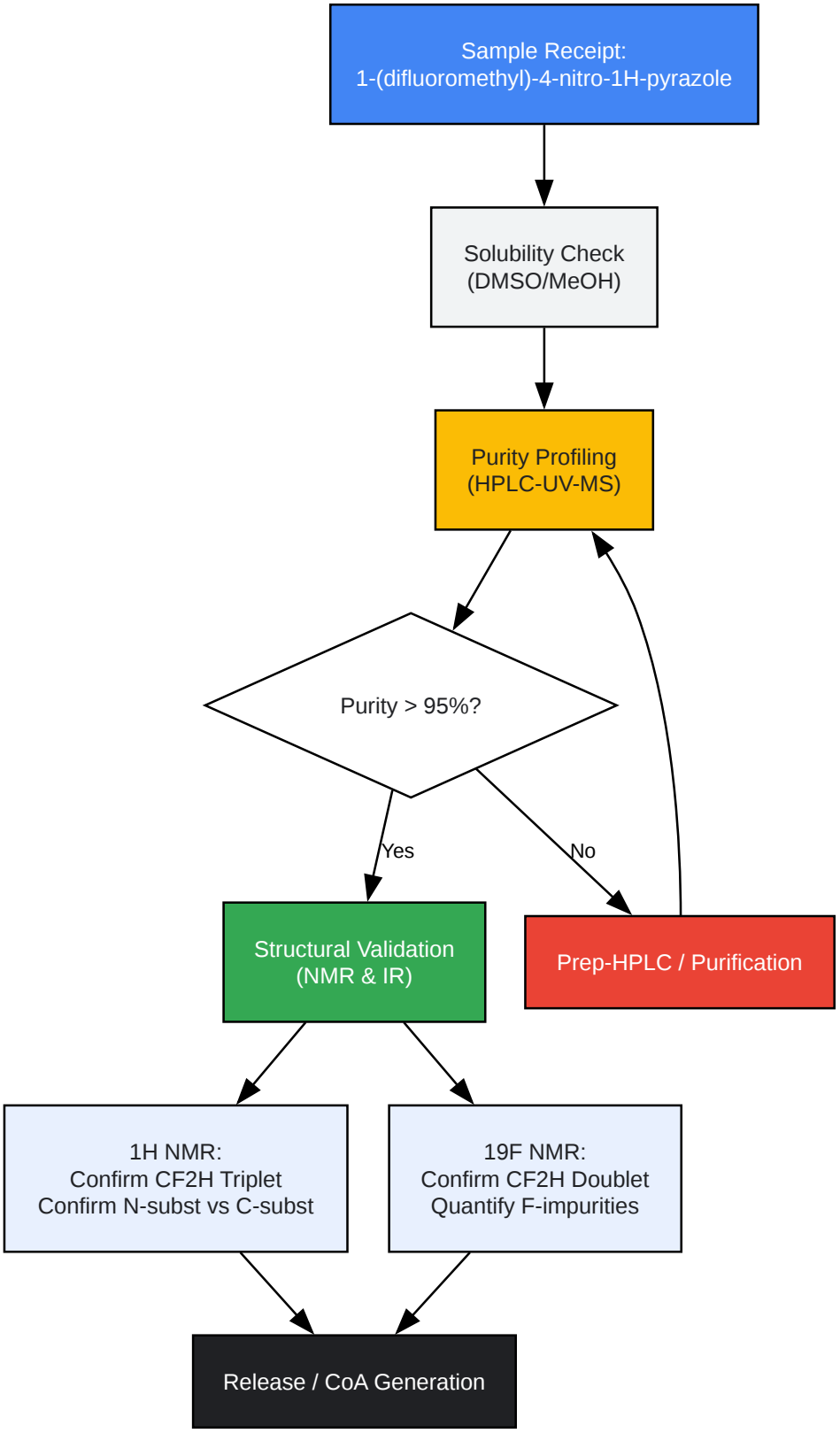
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Property	Value / Description	Analytical Implication
Molecular Formula		MW = 163.08 g/mol
Appearance	Pale yellow to yellow oil	Liquids can be weighed directly but are prone to evaporative loss; use gas-tight syringes.
Solubility	Soluble in DMSO, MeOH, , Acetone	Compatible with Reverse Phase HPLC and standard NMR solvents.
LogP (Calc)	~1.2 - 1.5	Moderately lipophilic; elutes mid-gradient on C18 columns.
Hazards	Irritant; Nitro-compounds can be energetic	Avoid heating neat samples >50°C.

Analytical Decision Matrix

The following workflow illustrates the logical progression from sample receipt to full structural validation.

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Figure 1: Analytical workflow ensuring sample integrity before structural elucidation.

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Method 1: High-Resolution NMR Spectroscopy

The definitive identification of the

moiety relies on observing the characteristic heteronuclear coupling patterns.

Solvent Selection

- Recommended:DMSO-d6.
- Rationale: The

  proton is acidic and capable of hydrogen bonding. DMSO reduces proton exchange rates and typically provides sharper resolution of the

  triplet compared to

  . Additionally, DMSO shifts the water peak away from the aromatic region.

Expected Spectral Features

The electron-withdrawing nitro group at position 4 deshields the ring protons, while the

group introduces strong coupling.

H NMR (400 MHz, DMSO-d6)

- ~ 9.0 - 9.2 ppm (1H, s): H-3 or H-5. The proton adjacent to the nitro group and the N-N bond is typically most deshielded.
- ~ 8.4 - 8.6 ppm (1H, s): H-5 or H-3.
- ~ 7.8 - 8.0 ppm (1H, t,

  Hz): The diagnostic signal. This proton is attached to the carbon bearing two fluorine atoms. It appears as a triplet due to coupling with two equivalent

  F nuclei.

  - Note: If the signal appears as a broad singlet, the sample may be wet or undergoing exchange; dry the sample or switch to Acetone-d6.

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F NMR (376 MHz, DMSO-d6)

- ~ -95 to -97 ppm (2F, d,

  Hz): Appears as a doublet. The chemical shift is characteristic of

  .

  signals typically appear further upfield.

C NMR (100 MHz, DMSO-d6)

- ~ 110 - 115 ppm (t,

  Hz): The difluoromethyl carbon. The large coupling constant is definitive proof of the

  group.

Protocol: NMR Sample Preparation

- Weigh 10-15 mg of the oil into a clean vial.
- Add 0.6 mL of DMSO-d6 (containing 0.03% TMS if internal referencing is required).
- Vortex for 10 seconds to ensure complete dissolution.
- Transfer to a 5mm NMR tube.
- Acquisition Parameters:
  - Relaxation Delay (D1): Set to

    seconds to allow full relaxation of the isolated aromatic protons for accurate integration.
  - Scans: 16 (1H), 64 (19F).

Method 2: HPLC-UV-MS Purity Profiling

Due to the polarity of the nitro group and the lipophilicity of the difluoromethyl group, a standard C18 method with acidic modification is robust.

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Chromatographic Conditions[1][2]

- Column: Agilent Zorbax Eclipse Plus C18 (or equivalent), 4.6 x 100 mm, 3.5 µm.
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Flow Rate: 1.0 mL/min.
- Column Temp: 30°C.
- Injection Volume: 5 µL.

Gradient Table

Time (min)	% A (Water)	% B (ACN)	Phase
0.0	95	5	Equilibration
1.0	95	5	Hold
8.0	5	95	Ramp
10.0	5	95	Wash
10.1	95	5	Re-equilibration
14.0	95	5	End

Detection Strategy

- UV: Monitor at 270 nm (Nitro-pyrazole absorption max) and 210 nm (universal).
- MS (Mass Spectrometry):
  - Source: Electrospray Ionization (ESI).
  - Mode: Positive (

) and Negative (

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).

- Target:
  - Positive Mode:

    .
  - Note: Nitro compounds often ionize poorly in positive mode. If signal is low, try Negative Mode for

    adducts or monitor the loss of

    .
  - Fragmentation: Watch for loss of 46 Da (

) and 51 Da (

).

Method 3: Infrared Spectroscopy (FT-IR)

IR provides a rapid confirmation of functional groups, useful for QC batch release.

- Technique: ATR (Attenuated Total Reflectance) on the neat oil.
- Diagnostic Bands:
  - 3100 - 3150 cm

    : C-H stretch (aromatic).
  - 1530 - 1550 cm

    :

    Asymmetric stretch (Strong).
  - 1340 - 1360 cm

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:

Symmetric stretch.

- 1100 - 1200 cm

: C-F stretching region (Multiple strong bands).

Differentiation from Impurities

Common impurities arise from the synthesis (difluoromethylation of 4-nitropyrazole).

Impurity	Structure Difference	Analytical Distinction
4-Nitro-1H-pyrazole (Starting Material)	Missing	HPLC: Elutes earlier (more polar). NMR: Missing triplet at 7.8 ppm; broad NH singlet at >13 ppm.
Bis-alkylation (Rare)	Two groups	MS: Mass = 213. NMR: Integration of signal doubles relative to ring protons.

References

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Sources

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